

# Essential Safety and Operational Guide for Bis(2-hydroxyethyl)-dimethylazanium chloride

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## Compound of Interest

Compound Name: *bis(2-hydroxyethyl)-  
dimethylazanium chloride*

Cat. No.: *B1329938*

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This document provides immediate, essential safety and logistical information for handling **bis(2-hydroxyethyl)-dimethylazanium chloride** (CAS No: 38402-02-7) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

While detailed toxicity data is limited, **bis(2-hydroxyethyl)-dimethylazanium chloride** is known to cause skin and serious eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1]</sup> Therefore, adherence to the following PPE guidelines is mandatory.

PPE Category	Item	Specifications & Rationale
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles	Must conform to European Standard EN166 or OSHA 29 CFR 1910.133 to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or holes before use and practice proper removal technique to avoid skin contact.
Body Protection	Laboratory coat	A standard, buttoned laboratory coat is required to protect against skin contact.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	To be used if generating dust or aerosols, or in poorly ventilated areas to prevent respiratory tract irritation.

## Operational and Disposal Plans

A systematic approach to the handling and disposal of **bis(2-hydroxyethyl)-dimethylazanium chloride** is crucial for maintaining a safe laboratory environment.

### Handling Protocol: A Step-by-Step Guide

- **Engineering Controls:** Always handle this compound in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure. Ensure that an eyewash station and safety shower are readily accessible.
- **Personal Protective Equipment (PPE):** Before beginning any work, ensure all required PPE is donned correctly.
- **Dispensing:** Carefully dispense the chemical, avoiding the generation of dust or aerosols.

- **Avoiding Contamination:** Do not eat, drink, or smoke in the designated work area. Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.

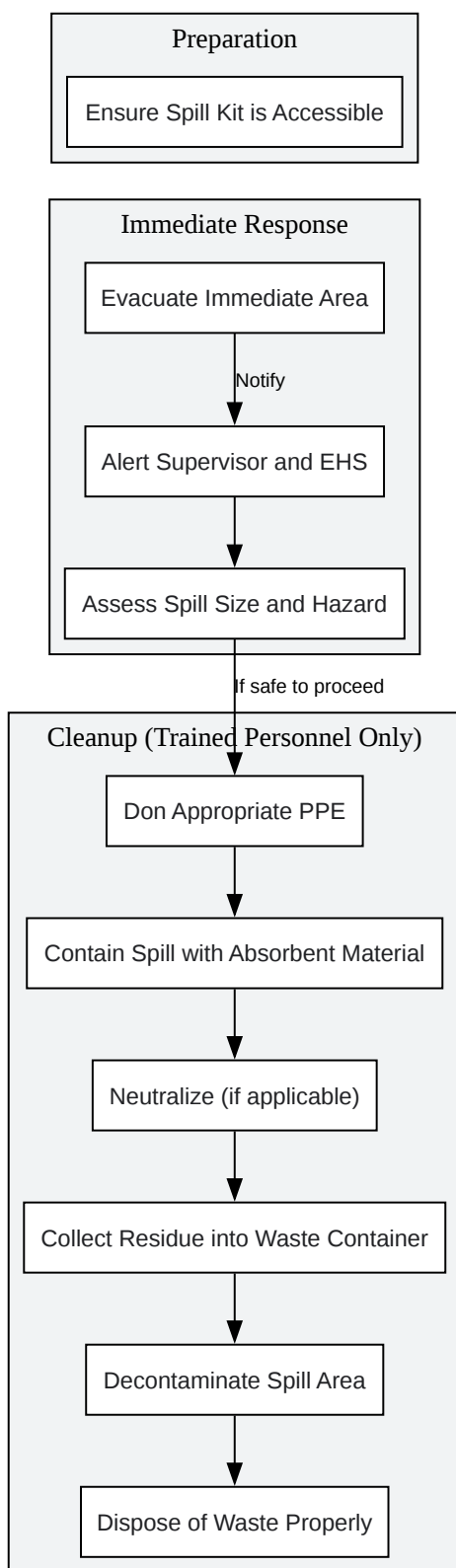
#### Disposal Plan

All waste, including contaminated PPE and empty containers, must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

## Emergency Procedures

#### Spill Response

In the event of a spill, evacuate the immediate area and follow the spill response workflow outlined below.



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### *Chemical Spill Response Workflow*

## First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

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## References

- 1. Bis(2-hydroxyethyl)dimethylammonium chloride, 99% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Bis(2-hydroxyethyl)dimethylammonium Chloride | 38402-02-7 | TCI AMERICA [tcichemicals.com]
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